

A Technical Guide to p-Vinylguaiacol-d3 for Research Applications

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Compound of Interest

Compound Name: *p*-Vinylguaiacol-d3

Cat. No.: B15137749

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability of **p-Vinylguaiacol-d3**, a crucial deuterated standard for a variety of research applications. This document outlines key suppliers, product specifications, and a detailed experimental workflow for its use in quantitative analysis.

Introduction to p-Vinylguaiacol-d3

p-Vinylguaiacol-d3 (Deuterated 4-vinylguaiacol) is the isotopically labeled form of p-vinylguaiacol, a naturally occurring phenolic compound found in various essential oils, roasted coffee, and certain fruits. Due to its distinct smoky and spicy aroma, p-vinylguaiacol is a significant flavor and fragrance compound. The deuterated analog, **p-Vinylguaiacol-d3**, serves as an invaluable internal standard in quantitative analytical methods, particularly in gas chromatography-mass spectrometry (GC-MS). Its use allows for precise and accurate quantification of the unlabeled compound in complex matrices by correcting for variations in sample preparation and instrument response.

Commercial Suppliers of p-Vinylguaiacol-d3

For researchers seeking to procure **p-Vinylguaiacol-d3**, several reputable chemical suppliers offer this compound in various research-grade quantities. The following table summarizes the key information from prominent commercial vendors.

Supplier	Catalog Number	Purity	Available Quantities	CAS Number
LGC Standards (distributor for Toronto Research Chemicals)	TRC-V424962-10MG	Not specified on the product page	10 mg	1335436-42-4
Pharmaffiliates	PA STI 087140	Not specified on the product page	Inquire for details	1335436-42-4[1]
BOC Sciences	BLP-003928	Not specified on the product page	Inquire for details	1335436-42-4[2]
Santa Cruz Biotechnology	sc-##### (inquire)	Not specified on the product page	Inquire for details	1335436-42-4[3] [4]
Clearsynth	Inquire for deuterated	Not specified on the product page	Inquire for details	1335436-42-4[5] [6]

Note: Purity and available quantities are often subject to change and may require direct inquiry with the supplier. It is recommended to request a certificate of analysis for lot-specific data.

Experimental Protocol: Quantification of p-Vinylguaiaicol in a Liquid Matrix using HS-SPME-GC-MS

The following is a representative experimental protocol for the quantification of p-vinylguaiaicol in a liquid matrix (e.g., wine, fruit juice) using **p-Vinylguaiaicol-d3** as an internal standard. This method utilizes headspace solid-phase microextraction (HS-SPME) coupled with gas chromatography-mass spectrometry (GC-MS).

Materials and Reagents

- **p-Vinylguaiaicol-d3** (Internal Standard)
- p-Vinylguaiaicol (Analytical Standard)

- Methanol or Ethanol (for stock solutions)
- Deionized Water
- Sodium Chloride (NaCl)
- SPME vials (20 mL) with septa
- SPME fiber assembly (e.g., DVB/CAR/PDMS)
- GC-MS system with a suitable capillary column (e.g., DB-5ms)

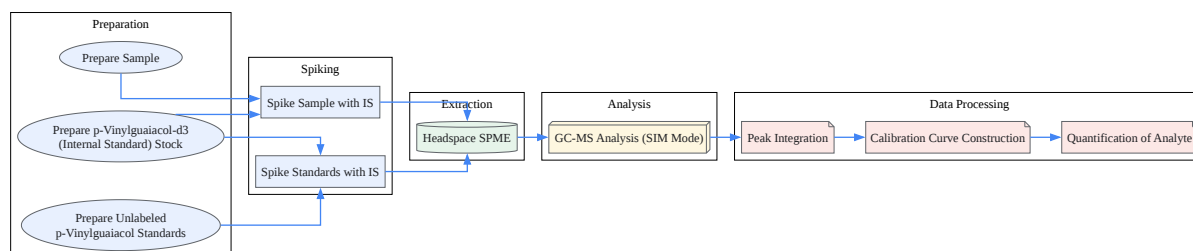
Procedure

- Preparation of Standard Solutions:
 - Prepare a stock solution of **p-Vinylguaiaicol-d3** in methanol at a concentration of 100 µg/mL.
 - Prepare a series of calibration standards of unlabeled p-vinylguaiaicol in the matrix of interest (or a model matrix) at concentrations ranging from 1 to 100 µg/L.
 - Spike each calibration standard and sample with the **p-Vinylguaiaicol-d3** internal standard stock solution to a final concentration of 10 µg/L.
- Sample Preparation (HS-SPME):
 - Place 5 mL of the sample (or calibration standard) into a 20 mL SPME vial.
 - Add 1 g of NaCl to the vial to increase the ionic strength and promote the release of volatile compounds into the headspace.
 - Seal the vial with a septum cap.
 - Equilibrate the vial at 60°C for 15 minutes in a heating block or autosampler agitator.
 - Expose the SPME fiber to the headspace of the vial for 30 minutes at 60°C with agitation.
- GC-MS Analysis:

- Desorb the extracted analytes from the SPME fiber in the GC injector at 250°C for 5 minutes in splitless mode.
- Use a suitable GC temperature program to separate the analytes. For example:
 - Initial temperature: 40°C, hold for 2 minutes.
 - Ramp: 5°C/minute to 220°C.
 - Hold at 220°C for 5 minutes.
- The mass spectrometer should be operated in Selected Ion Monitoring (SIM) mode for high sensitivity and selectivity. Monitor the following ions:
 - p-Vinylguaiacol: m/z 150 (quantification), 135, 107 (qualifiers)
 - **p-Vinylguaiacol-d3**: m/z 153 (quantification), 138, 110 (qualifiers)
- Data Analysis:
 - Integrate the peak areas of the quantification ions for both p-vinylguaiacol and **p-Vinylguaiacol-d3**.
 - Calculate the response ratio (Area of p-vinylguaiacol / Area of **p-Vinylguaiacol-d3**).
 - Construct a calibration curve by plotting the response ratio against the concentration of the unlabeled p-vinylguaiacol standards.
 - Determine the concentration of p-vinylguaiacol in the samples by interpolating their response ratios on the calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the quantification of p-vinylguaiacol using a deuterated internal standard and HS-SPME-GC-MS.



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Caption: Experimental workflow for p-vinylguaiacol quantification.

Signaling Pathways and Logical Relationships

In the context of this technical guide, the primary logical relationship is the analytical workflow, which is depicted in the experimental workflow diagram above. This process does not involve biological signaling pathways. The core principle is the use of an isotope-labeled internal standard to ensure accurate quantification by accounting for any analyte loss during sample preparation and injection, as well as variations in instrument response. The logical flow is from sample and standard preparation, through extraction and instrumental analysis, to data processing and final quantification.

This guide provides a foundational understanding for researchers utilizing **p-Vinylguaiacol-d3** in their analytical protocols. For specific applications, further optimization of the experimental conditions may be necessary.

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